

# 1-(4-Chlorophenyl)cyclopentanecarbonyl chloride physical properties

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## Compound of Interest

Compound Name: 1-(4-Chlorophenyl)cyclopentanecarbonyl chloride

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An In-depth Technical Guide to the Physical and Chemical Properties of **1-(4-Chlorophenyl)cyclopentanecarbonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, synthesis, and analytical methodologies for **1-(4-Chlorophenyl)cyclopentanecarbonyl chloride** (CAS No. 71501-44-5). This compound is a key intermediate in organic synthesis, valued for its reactive acyl chloride group which serves as a versatile building block for constructing more complex molecular architectures, particularly in medicinal chemistry and agrochemical development.[\[1\]](#)[\[2\]](#)

## Core Physical and Chemical Properties

**1-(4-Chlorophenyl)cyclopentanecarbonyl chloride** is an acyl chloride characterized by a cyclopentane ring substituted with a 4-chlorophenyl group.[\[1\]](#)[\[2\]](#) Its molecular formula is  $C_{12}H_{12}Cl_2O$ .[\[1\]](#)[\[2\]](#)[\[3\]](#) The quantitative physical and chemical data are summarized below.

Property	Value	Source(s)
CAS Number	71501-44-5	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>12</sub> H <sub>12</sub> Cl <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	243.13 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	1-(4-chlorophenyl)cyclopentane-1-carbonyl chloride	<a href="#">[2]</a>
Boiling Point	165-167 °C at 10 Torr	<a href="#">[4]</a>
Density	1.245 g/cm <sup>3</sup> at 20 °C	<a href="#">[4]</a>
Refractive Index	1.5545-1.5565	<a href="#">[5]</a>
LogP	3.97	<a href="#">[6]</a>
InChI	InChI=1S/C12H12Cl2O/c13-10-5-3-9(4-6-10)12(11(14)15)7-1-2-8-12/h3-6H,1-2,7-8H2	<a href="#">[2]</a>
InChI Key	RZJJJILZUKNEKM-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Canonical SMILES	C1CCC(C1)(C2=CC=C(C=C2)Cl)C(=O)Cl	<a href="#">[2]</a>

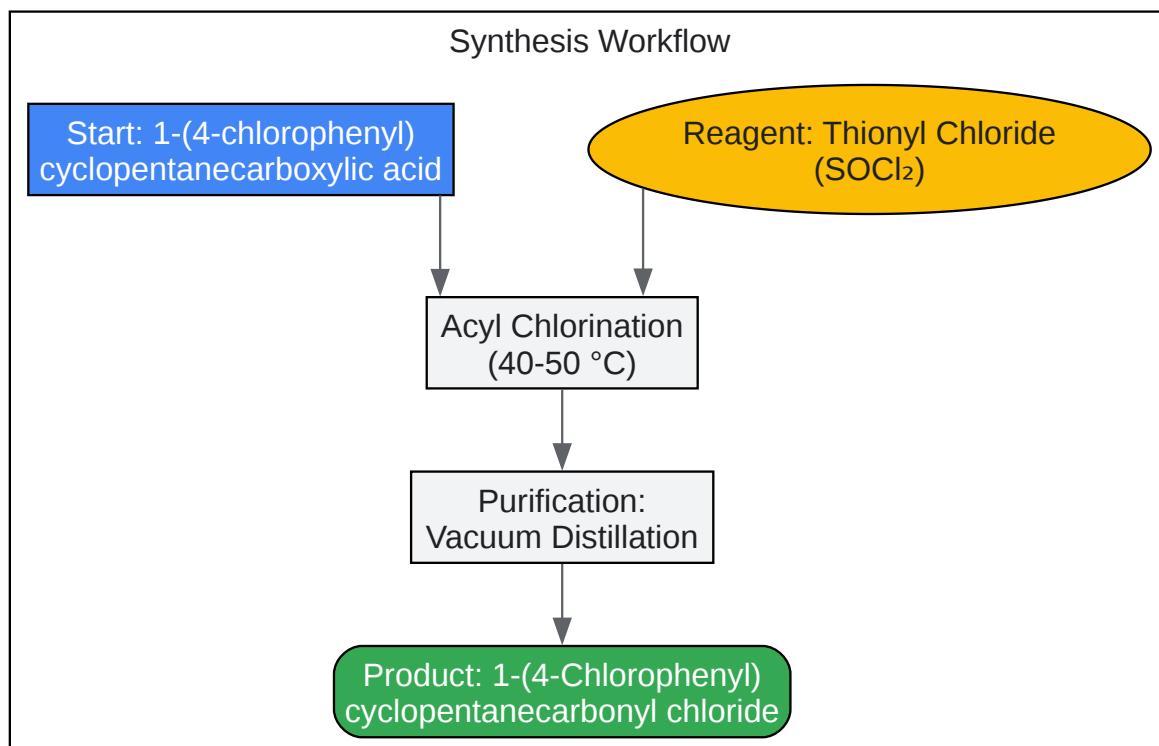
## Experimental Protocols

### Synthesis via Acyl Chlorination

The most common method for synthesizing **1-(4-Chlorophenyl)cyclopentanecarbonyl chloride** is through the acyl chlorination of its corresponding carboxylic acid precursor, 1-(4-chlorophenyl)cyclopentanecarboxylic acid.[\[1\]](#) Thionyl chloride (SOCl<sub>2</sub>) is a frequently used chlorinating agent for this conversion.[\[1\]](#)[\[2\]](#)

Protocol:

- Reaction Setup: In a suitable reaction vessel, place thionyl chloride ( $\text{SOCl}_2$ ).
- Addition of Precursor: Add 1-(4-chlorophenyl)cyclopentanecarboxylic acid dropwise to the thionyl chloride under constant stirring. The reaction is exothermic and the temperature should be maintained in a controlled range, typically 40–50 °C.[1]
- Reaction Monitoring: The progress of the reaction can be monitored using Thin-Layer Chromatography (TLC).[1]
- Work-up: Upon completion, remove the excess thionyl chloride by concentration under reduced pressure.[1]
- Purification: To isolate the final product, add an aprotic solvent like methylene chloride and concentrate to dryness.[1] Further purification can be achieved through vacuum distillation or recrystallization.[1]



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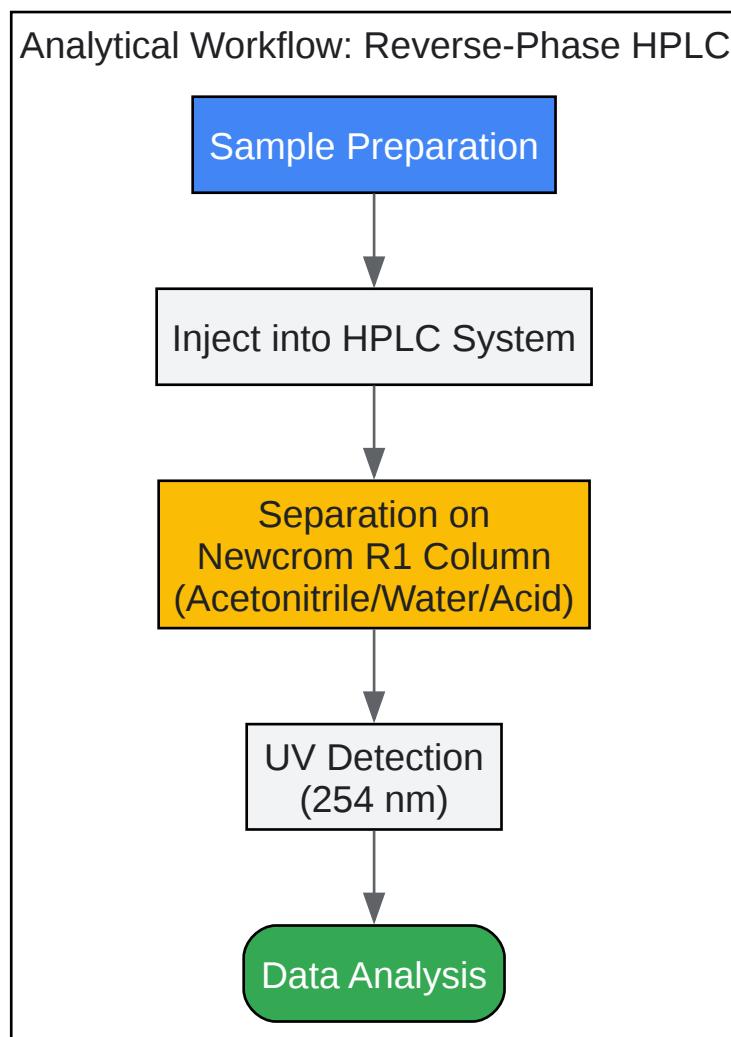
Caption: Workflow for the synthesis of the title compound.

## Analytical Methodology: HPLC

High-Performance Liquid Chromatography (HPLC) is a suitable method for analyzing **1-(4-Chlorophenyl)cyclopentanecarbonyl chloride**. A reverse-phase (RP) method can be employed for this purpose.<sup>[6]</sup>

Protocol:

- Column: Newcrom R1 reverse-phase column.<sup>[6]</sup>
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.<sup>[6]</sup> For applications compatible with Mass Spectrometry (MS), phosphoric acid should be substituted with formic acid.<sup>[6]</sup>
- Detection: UV detection at 254 nm is a common method for monitoring acyl chlorides.<sup>[1]</sup>
- Application: This method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies.<sup>[6]</sup>



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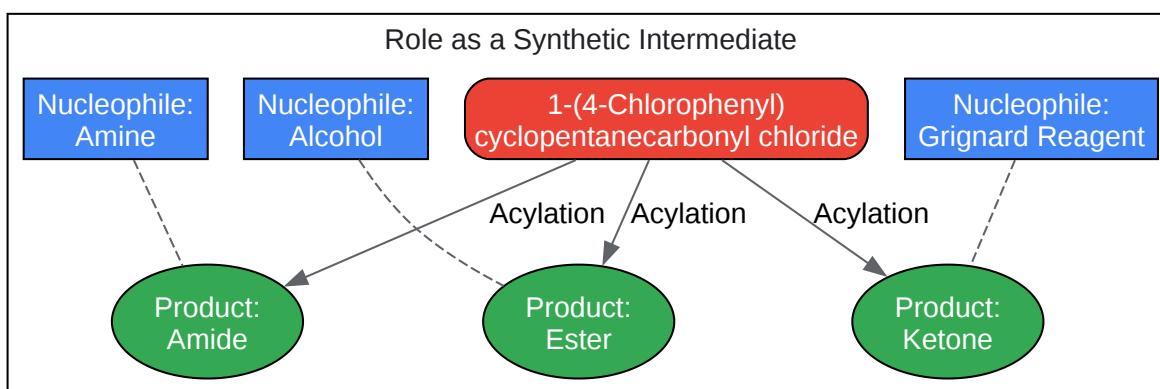
Caption: General workflow for HPLC analysis.

## Chemical Reactivity and Applications

The primary utility of **1-(4-Chlorophenyl)cyclopentanecarbonyl chloride** stems from its reactive acyl chloride group, which makes it an excellent acylating agent.<sup>[1][2]</sup> It readily reacts with various nucleophiles to form a range of derivatives.<sup>[1]</sup> This reactivity is fundamental to its application as an intermediate in the synthesis of pharmaceuticals and other complex organic molecules.<sup>[1][2]</sup>

Key Reactions:

- Amide Formation: Reacts with amines to yield amides.[1]
- Ester Formation: Reacts with alcohols to form esters.[1]
- Hydrolysis: Undergoes hydrolysis to revert to the corresponding carboxylic acid.[1]
- Friedel-Crafts Acylation: Can be used to introduce the acyl group onto aromatic rings.[2]
- Grignard Reactions: Acts as an electrophile in reactions with Grignard reagents to form ketones.[1]



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Caption: Reactivity and applications in organic synthesis.

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